

Chemical Properties & Performance Comparison

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Compound Focus: Octyl octanoate

CAS No.: 2306-88-9

Cat. No.: S566001

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The table below summarizes the key characteristics of **octyl octanoate** and octyl acetate based on the search results.

Property	Octyl Octanoate	Octyl Acetate
Chemical Structure	C ₁₆ H ₃₂ O ₂ (Diester) [1]	C ₁₀ H ₂₀ O ₂ (Ester) [2]
Molecular Weight	256.43 g/mol [1]	172.27 g/mol [2]
Odor Profile	Fruity [1]	Fruity, slightly waxy floral [2]
logP (est.)	6.90 [1]	Information Missing
Flash Point	139.4°C (283°F) [1]	83-86°C (181-187°F) [2]
Key Applications	Flavor & fragrance agent; emollient in cosmetics & sunscreens; lubricant [3] [1]	Flavor & fragrance agent; solvent for nitrocellulose, waxes, oils [2]
Skin Feel	Imparts a non-greasy, smooth feel [3]	Information Missing
Thermal/Oxidative Stability	High (suitable for high-performance lubricants) [3]	Information Missing

Property	Octyl Octanoate	Octyl Acetate
Natural Occurrence	Found in essential oils of <i>Heracleum</i> plant species [4]	Found in oranges, grapefruits, and other citrus products [2]

Application Protocols and Experimental Data

Flavor and Fragrance

Both esters are widely used as flavor and fragrance agents due to their fruity notes.

- **Octyl Acetate:** Serves as a characterizing compound in citrus flavors [2].
- **Octyl Octanoate:** Used in creating exotic and tropical fruit flavors for beverages and confectionery [3].
- **Analytical Protocol:** Analysis of these compounds in natural sources, such as plant essential oils, is typically performed using **Gas Chromatography-Mass Spectrometry (GC-MS)**. In one study, essential oils were extracted from *Heracleum* species via hydrodistillation and analyzed using GC-MS and GC-FID, identifying octyl acetate as a major component in fruits [4].

Cosmetics and Skin Permeation

In topical formulations, the behavior of an ingredient is critical.

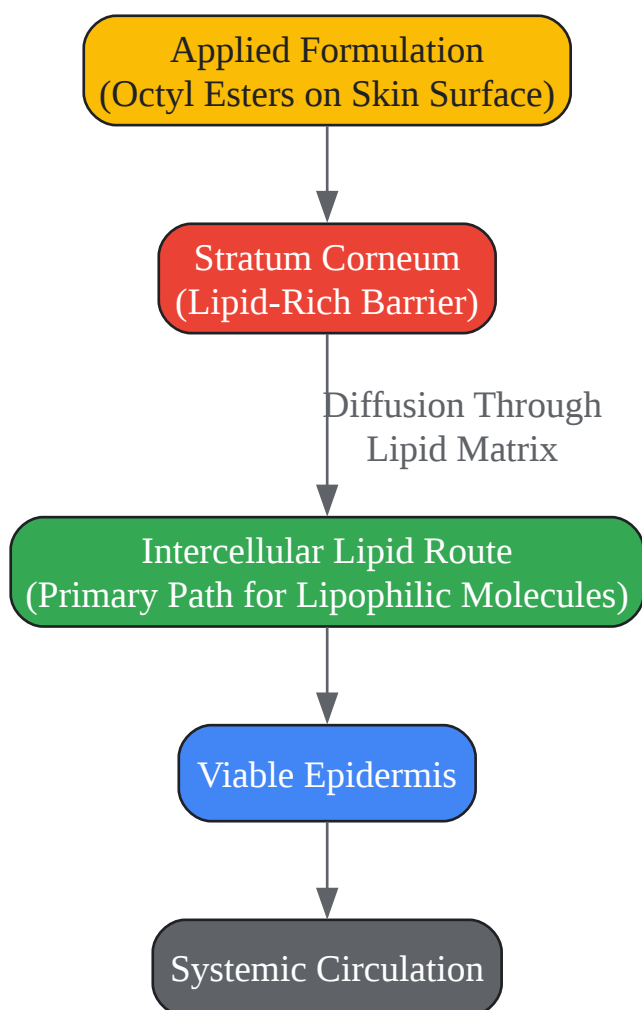
- **Skin Feel & Function:** **Octyl octanoate** is valued as an emollient that provides a **non-greasy, smooth sensation**, making it desirable for premium skincare and sunscreen products [3].
- **Permeation Study Protocol:** Research on skin permeation for related compounds (e.g., octyl methoxycinnamate, a sunscreen agent) involves *in vitro* tests using excised skin (e.g., pig skin). The test formulation is applied, and the amount of compound that permeates through different skin layers (stratum corneum, epidermis, dermis) and into the receptor fluid is quantified over time to determine penetration rates and skin accumulation [5]. The higher molecular weight and logP of **octyl octanoate** suggest it may have a lower rate of skin penetration compared to smaller, more hydrophilic molecules.

Industrial Applications

- **Octyl Octanoate:** Its **high thermal and oxidative stability** makes it suitable for demanding applications like synthetic lubricants in aviation engines and automotive transmission fluids [3].
- **Octyl Acetate:** It is primarily used as a solvent for various materials like nitrocellulose, waxes, and oils, but specific data on its performance in industrial settings is less emphasized in the retrieved literature [2].

Skin Penetration Pathway

For transdermal drug delivery or topical formulation design, understanding the pathway of penetration is crucial. The following diagram illustrates the primary route through the skin's outermost barrier, the stratum corneum.



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Key Selection Guide

- **Choose Octyl Acetate if:** Your priority is a classic, volatile citrus note in fragrances and flavors, or you require a solvent for resins and waxes [2].
- **Choose Octyl Octanoate if:** You need a high-performance emollient with a non-greasy skin feel for cosmetics, an ingredient with greater thermal stability for lubricants, or a flavorant for complex tropical fruit profiles [3] [1].

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